

O,O-Diethyl dithiophosphate CAS number 298-06-6 properties

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Compound of Interest

Compound Name: *O,O-Diethyl dithiophosphate*

Cat. No.: B7768826

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An In-depth Technical Guide to **O,O-Diethyl dithiophosphate** (CAS 298-06-6): Properties, Synthesis, Applications, and Safety

Introduction

O,O-Diethyl dithiophosphate (DEDTP), registered under CAS number 298-06-6, is a pivotal organophosphorus compound with significant industrial and research applications. Structurally, it is an ester of dithiophosphoric acid, characterized by a central phosphorus atom bonded to two ethoxy groups and two sulfur atoms.^[1] While it can appear as a colorless to pale yellow liquid with a distinct garlic-like odor, its true value lies in its versatile reactivity.^[2] This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, delving into the core properties, synthesis methodologies, diverse applications, and critical safety protocols associated with DEDTP. It is designed to provide not just data, but also the scientific rationale behind its use and handling, ensuring both innovation and safety in the laboratory.

Section 1: Chemical Identity and Physicochemical Properties

Understanding the fundamental properties of a chemical is the cornerstone of its effective and safe application in research and development. DEDTP is a liquid at ambient temperature that is insoluble in water but soluble in many organic solvents.^[2]

Chemical Structure

The structure of **O,O-Diethyl dithiophosphate** features a tetrahedral phosphorus(V) center.

Caption: Chemical structure of **O,O-Diethyl dithiophosphate**.

Physicochemical Data Summary

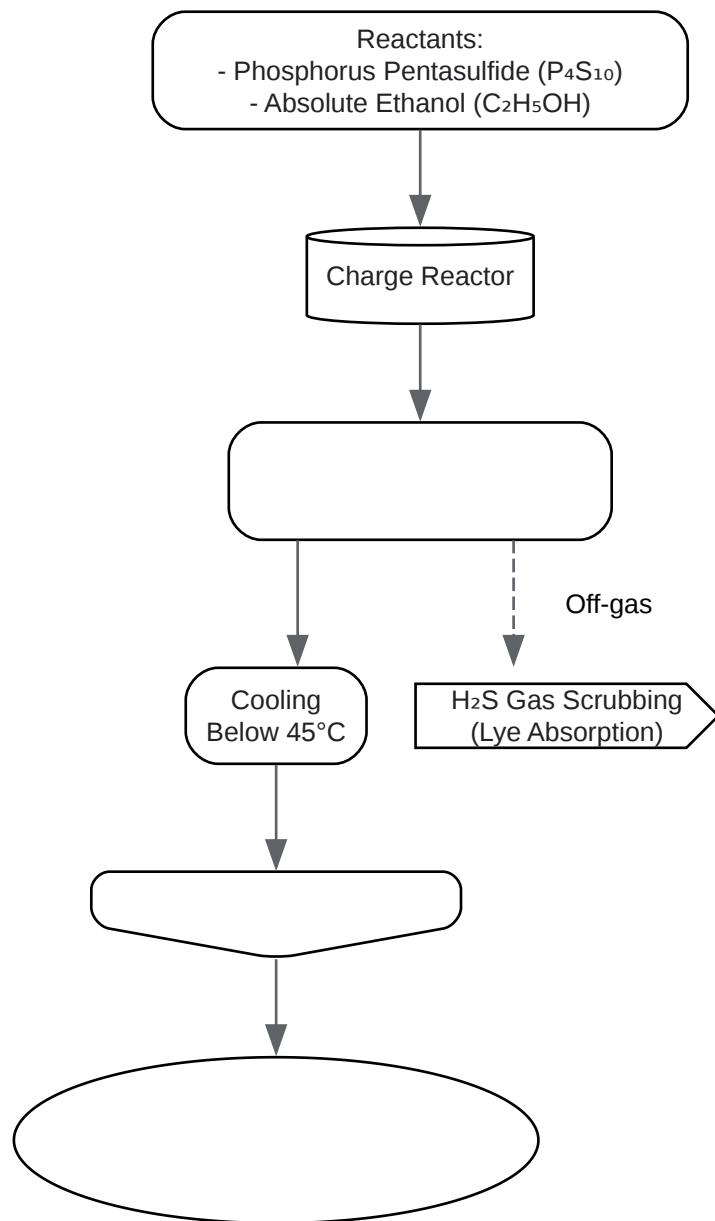
The following table summarizes the key physicochemical properties of **O,O-Diethyl dithiophosphate**.

Property	Value	Reference(s)
CAS Number	298-06-6	[3]
Molecular Formula	C ₄ H ₁₁ O ₂ PS ₂	[3]
Molecular Weight	186.23 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[2][3]
Odor	Garlic-like, characteristic	[2]
Density	1.11 g/mL at 25 °C	
Boiling Point	60 °C at 1 mmHg	
Refractive Index	n _{20/D} 1.512	
Solubility	Insoluble in water; soluble in organic solvents	[2]
Storage Temperature	2-8°C	[4]

Section 2: Synthesis and Manufacturing

The industrial and laboratory-scale synthesis of DEDTP is most commonly achieved through the reaction of phosphorus pentasulfide (P₄S₁₀) with absolute ethanol.[1][5] This phosphorosulfuration reaction is robust but requires careful control of conditions to ensure high yield and purity, primarily due to the exothermic nature of the reaction and the evolution of toxic hydrogen sulfide (H₂S) gas.[2][6]

Synthesis Workflow



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Caption: General workflow for the synthesis of DEDTP.

Detailed Experimental Protocol: Laboratory Synthesis

This protocol is a representative example for laboratory synthesis. The causality behind specific steps, such as temperature control, is critical: maintaining the 50-65°C range is a balance

between achieving a sufficient reaction rate and preventing unwanted side reactions or a runaway thermal event.[7]

- **Reactor Setup:** Equip a three-necked round-bottom flask with a mechanical stirrer, a dropping funnel, a thermometer, and a gas outlet connected to a scrubber containing a sodium hydroxide (lye) solution to neutralize the hydrogen sulfide byproduct.[6]
- **Reactant Charging:** In a well-ventilated fume hood, charge the flask with phosphorus pentasulfide (P_4S_{10}).[6]
- **Ethanol Addition:** Add absolute ethanol to the dropping funnel. Begin stirring the P_4S_{10} and slowly add the ethanol dropwise. The addition rate must be controlled to maintain the reaction temperature between 50-65°C.[2][7] This control is essential as the reaction is exothermic.
- **Reaction Maintenance:** After the ethanol addition is complete (typically 30-45 minutes), continue stirring the mixture at 50-65°C for an additional 30 minutes to ensure the reaction proceeds to completion.[2][7]
- **Work-up:** Cool the reaction mixture to below 45°C. Transfer the mixture to a separatory funnel.[7]
- **Isolation:** Allow the mixture to stand, which will result in the separation of two phases. The desired **O,O-Diethyl dithiophosphate** is the upper phase and can be collected.[6][8] The yield is typically high, often exceeding 90%. [2][7]

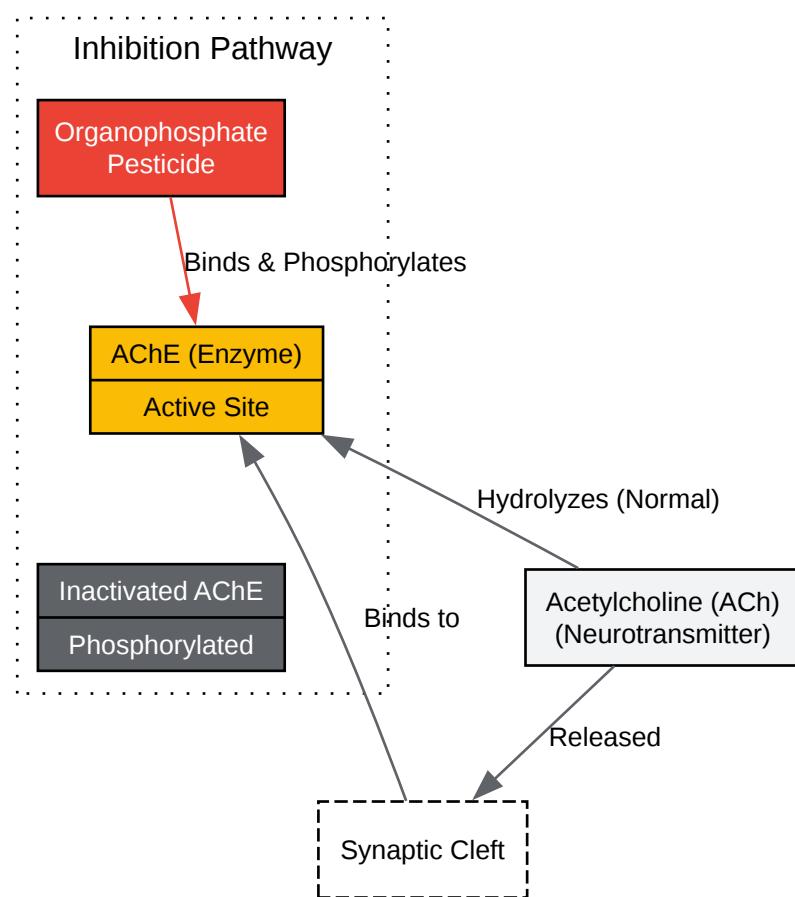
Section 3: Key Applications and Chemical Reactivity

DEDTP's utility stems from its role as a versatile intermediate and ligand. The dithiophosphate moiety can be readily introduced into other molecules, imparting specific biological or material properties.[9]

Intermediate for Organophosphorus Pesticides

A primary industrial application of DEDTP is as a precursor in the synthesis of potent organophosphorus insecticides and acaricides, such as Terbufos.[6][10][11]

- Mechanism of Action: The resulting pesticides function by inhibiting the acetylcholinesterase (AChE) enzyme.[10][12] AChE is critical for terminating nerve signals by hydrolyzing the neurotransmitter acetylcholine. Phosphorylation of a serine residue in the AChE active site by the organophosphate leads to irreversible inactivation of the enzyme.[10] This causes an accumulation of acetylcholine in the synapse, leading to continuous nerve stimulation, paralysis, and ultimately the death of the pest.[10]



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Caption: Mechanism of Acetylcholinesterase (AChE) inhibition.

Precursor to Lubricant Additives

DEDTP is a key building block for synthesizing zinc dithiophosphates (ZDDPs).[6] ZDDPs are widely used as anti-wear and antioxidant additives in engine oils and other lubricants. They form a protective tribofilm on metal surfaces under heat and pressure, preventing direct metal-to-metal contact and reducing wear.

Reagent in Organic and Analytical Chemistry

The dithiophosphate anion is a soft nucleophile, making DEDTP a valuable reagent for functionalizing organic molecules.^[9] It is also a highly effective bidentate chelating agent for various metals, a property exploited in analytical chemistry.^[13]

- **Organic Synthesis:** It can participate in nucleophilic substitution with alkyl halides, ring-opening of epoxides, and Michael additions to α,β -unsaturated systems.^[9]
- **Analytical Chemistry:** DEDTP is used as a complexing agent for the pre-concentration and separation of metal ions prior to determination by techniques like Inductively Coupled Plasma Optical Emission Spectrometry (ICP-OES) or Flame Atomic Absorption Spectrometry (FAAS).^[13] Its high stability in acidic media and selectivity make it particularly useful.^[13]

Section 4: Toxicology and Safe Handling

DEDTP is a hazardous substance that is toxic and corrosive, requiring stringent safety protocols in a laboratory setting.^{[3][14][15]}

Toxicological Profile

Exposure can cause severe health effects. It is toxic by inhalation, skin contact, and ingestion. ^[14] It is classified as causing severe skin burns and serious eye damage.^{[3][14]} Furthermore, the compound is very toxic to aquatic life.^[14]

Table of Acute Toxicity Data

Test Type	Species	Route	Dose/Concentration	Reference(s)
LD ₅₀	Rat	Oral	4510 mg/kg	[3]
LC ₅₀	Rat	Inhalation	1640 mg/m ³ (4-hour exposure)	[3]

Chronic exposure to organophosphates, even at low levels, may pose risks to the nervous system.^[12] Repeated exposure can lead to symptoms like impaired memory, headache, and irritability.^[12]

Laboratory Safety and Handling Protocol

A self-validating system of safety requires not just following rules, but understanding their purpose. For DEDTP, the dual hazards of corrosivity and systemic toxicity dictate a multi-layered approach.

- Engineering Controls: All handling of DEDTP must be conducted in a certified chemical fume hood to prevent inhalation of vapors.[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene). Double-gloving is recommended for extended operations.
 - Eye Protection: Chemical safety goggles are mandatory. For tasks with a higher splash risk, a full face shield should be worn over the goggles.[\[14\]](#)
 - Body Protection: A lab coat must be worn and kept buttoned. For larger quantities, a chemical-resistant apron is advisable.
- Handling Procedures:
 - Avoid all personal contact, including inhalation.[\[14\]](#)
 - Use spark-proof tools and ground equipment to prevent static discharge.[\[6\]](#)
 - Keep containers securely sealed when not in use and store away from heat, open flames, and oxidizing agents.[\[6\]](#)
 - Always add the material to water, never the other way around, to avoid violent reactions.[\[14\]](#)
- Spill Response:
 - Evacuate the immediate area.
 - Wearing appropriate PPE, contain and absorb the spill with an inert material like sand, earth, or vermiculite.[\[14\]](#)

- Collect the absorbed material into a sealed, labeled container for hazardous waste disposal. Do not discharge to sewer systems.[16]

First Aid Measures

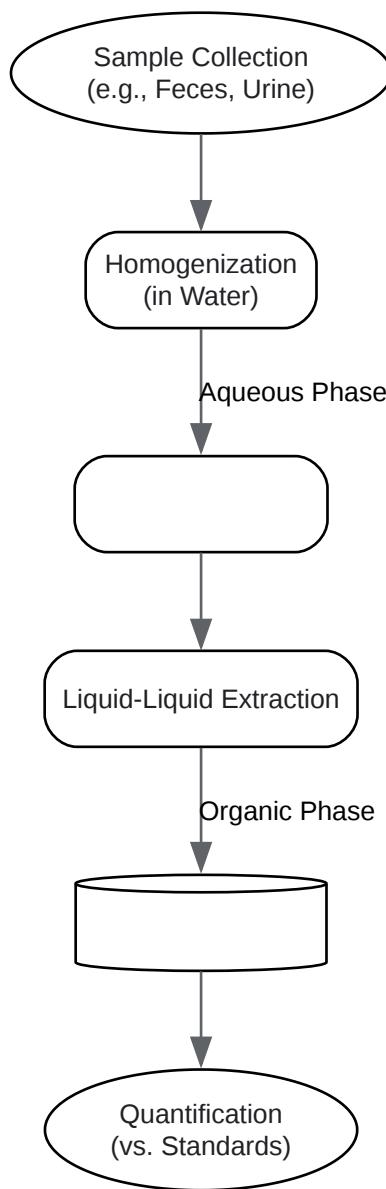
Immediate action is critical in the event of exposure.

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor immediately.[15]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with copious amounts of water for at least 15-20 minutes.[15] Seek immediate medical attention as the material can cause chemical burns and may be absorbed through the skin.[14]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[15]
- Ingestion: Rinse mouth. Do NOT induce vomiting.[15] Seek urgent hospital treatment.[14]

Section 5: Analytical Methodologies

The determination of DEDTP and its metabolites is crucial for environmental monitoring and toxicological studies. Due to their polarity, these compounds often require derivatization before analysis by gas chromatography (GC).

Analytical Workflow: Metabolite Analysis in Biological Samples



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Caption: Workflow for analyzing DEDTP metabolites.

Protocol: GC-FPD Determination of DEDTP Metabolites

This protocol is based on methodologies for analyzing dialkylphosphate metabolites in biological matrices.^{[17][18]} The choice of pentafluorobenzyl bromide (PFBBr) as a derivatizing agent is strategic; it creates an ester that is less polar and more volatile, making it suitable for GC analysis, while the fluorine atoms enhance detector sensitivity.^{[7][18]}

- Sample Preparation: Homogenize the biological sample (e.g., feces) in water.[\[17\]](#) Centrifuge to separate solids.
- Derivatization: Transfer the aqueous supernatant to a reaction vial. Add a phase-transfer catalyst and the derivatizing agent, pentafluorobenzyl bromide (PFBBr), in an organic solvent.[\[17\]](#)[\[18\]](#) The reaction converts the polar DEDTP into its pentafluorobenzyl ester.
- Extraction: After the reaction is complete, extract the derivatized analyte into an organic solvent (e.g., hexane or ethyl acetate).
- Analysis: Inject an aliquot of the organic phase into a gas chromatograph equipped with a flame photometric detector (GC-FPD). The FPD is specifically sensitive to phosphorus and sulfur, making it ideal for detecting DEDTP and its derivatives with high selectivity.[\[18\]](#)
- Quantification: Quantify the analyte by comparing the peak area to a calibration curve prepared from authentic reference standards that have undergone the same sample preparation and derivatization process.[\[17\]](#)

Conclusion

O,O-Diethyl dithiophosphate is a compound of significant chemical versatility, serving as an indispensable intermediate in the agricultural and lubricant industries and as a valuable tool in synthetic and analytical chemistry. Its utility, however, is matched by its hazardous nature. A thorough understanding of its properties, reactivity, and toxicology, as detailed in this guide, is essential for any professional working with this chemical. By integrating principles of scientific integrity and rigorous safety, researchers can harness the potential of DEDTP while ensuring the protection of themselves, their colleagues, and the environment.

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